

What are the chemical properties of tellurium?

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Compound of Interest

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An In-depth Technical Guide to the Chemical Properties of Tellurium

Introduction

Tellurium (Te), atomic number 52, is a metalloid element belonging to Group 16 of the periodic table, commonly known as the chalcogens.^{[1][2]} It exhibits properties intermediate between those of metals and non-metals.^{[1][3]} In its crystalline form, tellurium is a brittle, silvery-white element with a metallic luster.^{[1][4][5]} It is chemically related to sulfur and selenium.^{[2][4]} While relatively rare in the Earth's crust, comparable in abundance to platinum, it is more common in the wider universe.^{[4][5]} This guide provides a comprehensive overview of the chemical properties of tellurium, tailored for researchers, scientists, and professionals in drug development.

Atomic, Physical, and Electronic Properties

The chemical behavior of tellurium is dictated by its fundamental atomic and electronic characteristics. Key quantitative data are summarized in the tables below for ease of reference.

Table 1: Atomic and Physical Properties of Tellurium

| Property | Value |
|------------------------|--|
| Atomic Number | 52[1] |
| Standard Atomic Weight | 127.60 ± 0.03 g/mol [1][4] |
| Electron Configuration | [Kr] 4d ¹⁰ 5s ² 5p ⁴ [1][6] |
| Density (at 20 °C) | 6.24 g/cm ³ [1][7] |
| Melting Point | 449.51 °C (722.66 K)[1][4][7] |
| Boiling Point | 988 °C (1261 K)[1][7] |
| Allotropes | Crystalline and amorphous[4][8] |
| Crystal Structure | Hexagonal[4] |

Table 2: Electronic and Electrochemical Properties of Tellurium

| Property | Value |
|-----------------------------------|--|
| Electronegativity (Pauling Scale) | 2.1[4][7] |
| Ionization Energies | |
| 1st | 869.3 kJ/mol[4][9] |
| 2nd | 1790 kJ/mol[4][9] |
| 3rd | 2698 kJ/mol[4][10] |
| Common Oxidation States | -2, +2, +4, +6 (most common are +4 and +6)[4][6][11][12] |

Reactivity and Chemical Behavior

Tellurium's reactivity is intermediate among the chalcogens. It is more reactive than selenium and sulfur under certain conditions.[6]

Reaction with Air and Water

Crystalline tellurium is stable and resists oxidation by air at ambient temperatures.[2][4] When heated, it burns in air or oxygen with a characteristic blue-green flame to form tellurium dioxide (TeO_2).[7][13]

Reaction: $\text{Te(s)} + \text{O}_2\text{(g)} \rightarrow \text{TeO}_2\text{(s)}$ [7]

Tellurium does not react with water under normal conditions.[7]

Reactivity with Acids and Bases

Tellurium is resistant to non-oxidizing acids like dilute hydrochloric acid.[5][7][13][14][15] However, it will dissolve in strong oxidizing acids such as nitric acid or aqua regia, which oxidize it to tellurous acid (H_2TeO_3).[7][13] It is also soluble in concentrated sulfuric acid.[6] Tellurium does not react with dilute bases.[14][15]

Reactivity with Halogens

Tellurium reacts directly with all halogens to form various tellurium halides.[7][13] The nature of the product often depends on the reaction conditions.

- Fluorine: Reacts with fluorine (F_2) to form tellurium(VI) fluoride (TeF_6).[7][14][15] Under controlled conditions with nitrogen gas at 0°C , it can form tellurium(IV) fluoride (TeF_4).[7][15]
- Chlorine, Bromine, and Iodine: Reacts with chlorine (Cl_2), bromine (Br_2), and iodine (I_2) to form the corresponding tetrahalides: TeCl_4 , TeBr_4 , and TeI_4 .[6][7][15]

Reactivity with Metals

At elevated temperatures, tellurium combines with most metals to form metal tellurides.[7][13] In these compounds, tellurium typically exhibits a -2 oxidation state. Examples include zinc telluride (ZnTe) and gold telluride (AuTe_2).[4][9]

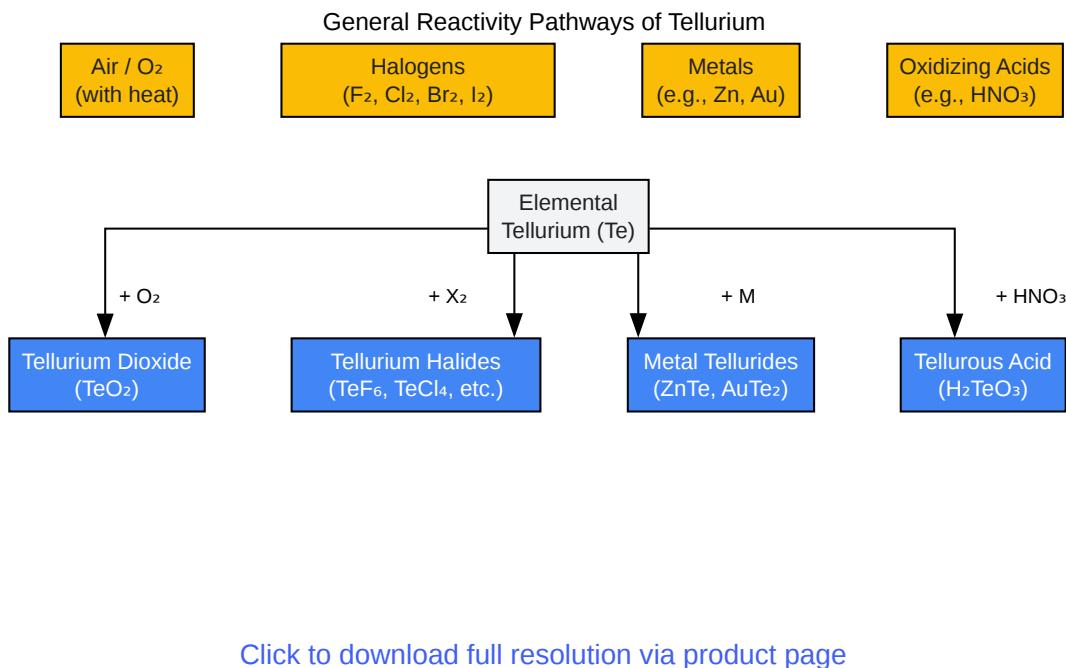


Figure 1. Key reaction pathways of elemental tellurium.

Oxidation States and Common Compounds

Tellurium exhibits multiple oxidation states in its compounds, with +4 and +6 being the most stable and common.[4][6][11][12]

- -2 Oxidation State: Found in tellurides, such as hydrogen telluride (H_2Te), a highly unstable gas, and metal tellurides (e.g., $ZnTe$).[4]
- +2 Oxidation State: Less common, but exists in dihalides like $TeCl_2$ and $TeBr_2$.[4]
- +4 Oxidation State: This is a very stable state for tellurium.[16] The most prominent example is tellurium dioxide (TeO_2), an off-white solid that is the product of burning tellurium in air.[13] [16] Tellurium tetrahalides ($TeCl_4$, $TeBr_4$) also feature this oxidation state.[6][15]
- +6 Oxidation State: This state is found in compounds like tellurium trioxide (TeO_3) and tellurium hexafluoride (TeF_6), which is a strong oxidizing agent.[6][12] Telluric acid, $Te(OH)_6$, also contains tellurium in the +6 state.[4]

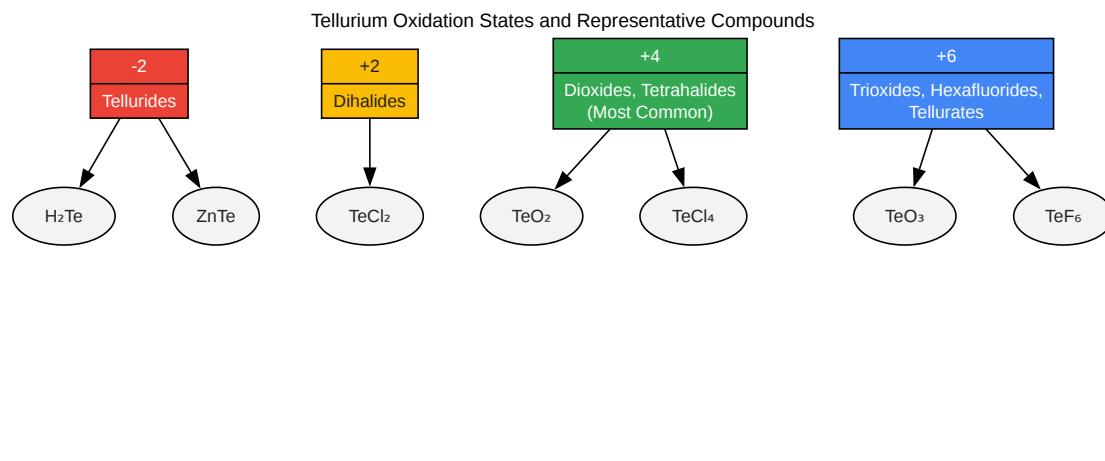


Figure 2. Oxidation states of tellurium with examples.

Experimental Protocols

Protocol 1: Synthesis of Tellurium Dioxide (TeO₂) from Elemental Tellurium

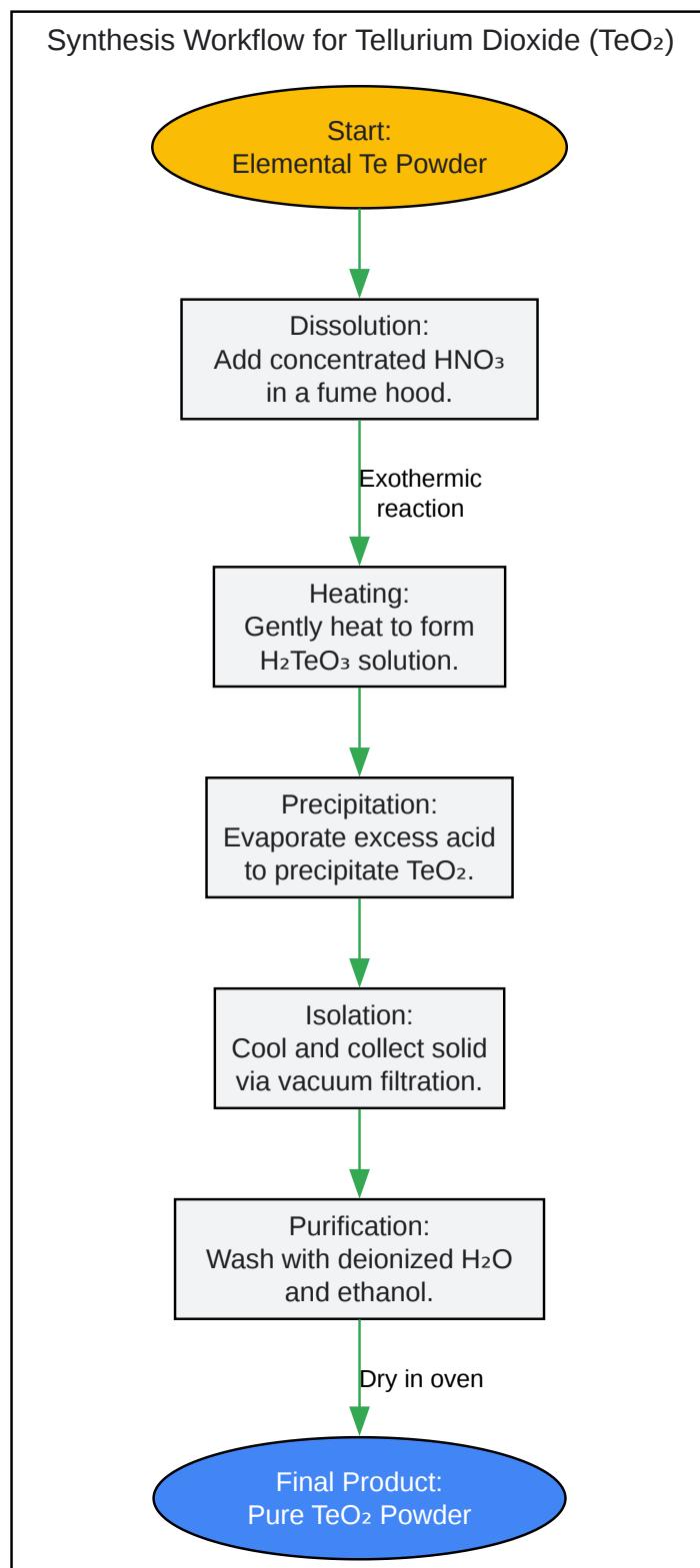
This protocol details the oxidation of elemental tellurium using nitric acid to produce tellurium dioxide.

Materials:

- Elemental Tellurium (powder)
- Concentrated Nitric Acid (HNO₃)
- Deionized Water
- Beaker, heating mantle, stirring plate, filtration apparatus

Methodology:

- Reaction: Carefully add a stoichiometric amount of elemental tellurium powder to a beaker containing concentrated nitric acid. The reaction is exothermic and produces nitrogen dioxide gas; therefore, it must be performed in a well-ventilated fume hood.
 - Reaction: $\text{Te(s)} + 4\text{HNO}_3\text{(aq)} \rightarrow \text{H}_2\text{TeO}_3\text{(aq)} + 4\text{NO}_2\text{(g)} + \text{H}_2\text{O(l)}$
- Heating: Gently heat the mixture to ensure the complete dissolution of tellurium and the formation of tellurous acid (H_2TeO_3).
- Precipitation: After the reaction is complete, heat the solution to evaporate the excess acid and water. As the solution concentrates, tellurium dioxide will precipitate out of the solution as a white solid.
 - Reaction: $\text{H}_2\text{TeO}_3\text{(aq)} \rightarrow \text{TeO}_2\text{(s)} + \text{H}_2\text{O(l)}$
- Isolation: Allow the mixture to cool. Collect the precipitated TeO_2 by vacuum filtration.
- Washing and Drying: Wash the collected solid with deionized water to remove any remaining acid, followed by a final wash with ethanol. Dry the purified TeO_2 in an oven at 100-110 °C to a constant weight.



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Figure 3. Experimental workflow for TeO_2 synthesis.

Protocol 2: Analysis of Tellurium Compounds using Spectroscopy

Spectroscopic methods are essential for the characterization and quantification of tellurium compounds. Nuclear Magnetic Resonance (NMR) and Atomic Emission Spectrometry (AES) are particularly powerful.

A. Characterization by ^{125}Te NMR Spectroscopy ^{125}Te NMR is used to elucidate the structure and chemical environment of tellurium atoms in solution and the solid state.[\[17\]](#)

Methodology:

- Sample Preparation: Dissolve the synthesized tellurium compound in a suitable deuterated solvent. The choice of solvent is critical to ensure solubility and stability.
- Instrument Setup: Use a high-field NMR spectrometer equipped with a broadband probe tuned to the ^{125}Te frequency.
- Data Acquisition: Acquire the ^{125}Te NMR spectrum. The chemical shifts, which can range from 600 to 1700 ppm, provide detailed information about the electronic structure and coordination of the tellurium center.[\[17\]](#)
- Data Analysis: Analyze the chemical shifts and coupling constants to determine the structure of the tellurium species in solution.[\[18\]](#)

B. Quantitative Analysis by Microwave Plasma-Atomic Emission Spectrometry (MP-AES) MP-AES is a robust method for determining the elemental composition of tellurium-containing organic compounds.

Methodology:

- Sample Decomposition: Accurately weigh a small amount of the tellurium compound. Decompose the sample to convert the organically bound tellurium into a soluble inorganic form. This can be achieved via oxygen flask combustion or acid digestion in a heating block.
- Solution Preparation: Dilute the decomposed sample to a known volume with deionized water to create a stock solution for analysis.

- Instrument Calibration: Prepare a series of standard solutions of known tellurium concentrations. Use these to generate a calibration curve on the MP-AES instrument.
- Measurement: Aspirate the prepared sample solution into the microwave plasma. The instrument measures the intensity of the light emitted at a characteristic wavelength for tellurium (e.g., 214.281 nm).
- Quantification: Use the calibration curve to determine the concentration of tellurium in the sample solution. From this, calculate the percentage of tellurium in the original compound. The relative error for this method is typically between 1-5%.

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